

Application Notes: Development of a Radioimmunoassay for Cholecystikin (26-33) (Free Acid)

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Compound of Interest

Compound Name: Cholecystikin (26-33) (free acid)

Cat. No.: B15597353

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Introduction

Cholecystikin (CCK) is a crucial peptide hormone and neurotransmitter in the gastrointestinal system and the central nervous system.^[1] It exists in various molecular forms, with the sulfated octapeptide, Cholecystikin (26-33) or CCK-8, being a major and potent form.^{[1][2]} CCK-8 plays a significant role in stimulating pancreatic enzyme secretion, gallbladder contraction, and intestinal motility.^[1] Given its physiological importance, the accurate quantification of CCK-8 in biological samples is essential for research in gastroenterology, neuroscience, and drug development. This document outlines the development and protocol for a sensitive and specific radioimmunoassay (RIA) for the measurement of CCK-8 (free acid).

Principle of the Assay

The radioimmunoassay for CCK-8 is a competitive binding assay. It is based on the principle of competition between a fixed amount of radiolabeled CCK-8 (tracer) and a variable amount of unlabeled CCK-8 (standard or unknown sample) for a limited number of binding sites on a specific anti-CCK-8 antibody. As the concentration of unlabeled CCK-8 increases, the amount of radiolabeled CCK-8 bound to the antibody decreases. The antibody-bound fraction is then

separated from the free fraction, and the radioactivity is measured. A standard curve is generated by plotting the percentage of bound tracer against the concentration of the CCK-8 standards. The concentration of CCK-8 in unknown samples can then be determined by interpolating their percentage of bound tracer on the standard curve.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the Cholecystokinin (26-33) radioimmunoassay.

Parameter	Value	Reference
Antibody		
Source	Rabbit anti-Cholecystokinin (26-33)	[3]
Immunogen	Synthetic sulfated CCK-8 conjugated to KLH	[4]
Working Dilution	1:10,000	[1]
Affinity Constant (Ka)	$>1 \times 10^{11}$ L/M	[1]
Tracer		
Type	^{125}I -labeled sulfated CCK-8	[5][6]
Labeling Method	Bolton-Hunter	[5][6]
Amount per tube	5 - 10 pg	[1]
Standard Curve		
Standard	Synthetic Cholecystokinin (26-33), free acid	
Range	0 - 25 pmol/L	[6]
Assay Performance		
Sensitivity (Detection Limit)	2 pg/tube; 0.3 pmol/L	[1][5]
Cross-Reactivity		
Unsulfated CCK-8	Observed	[1]
Human Gastrin I	Low	[1]
CCK (30-33)	Low	[1]
Vasoactive Intestinal Peptide (VIP)	None Observed	[1]

Experimental Protocols

1. Reagent Preparation

- Assay Buffer: 0.05 M phosphate buffer, pH 7.4, containing 0.25% human serum albumin and 0.02% Merthiolate.[6]
- CCK-8 Standard Stock Solution (1000 pmol/L): Reconstitute synthetic CCK-8 (free acid) in assay buffer. Aliquot and store at -20°C.
- Working CCK-8 Standards (0, 1, 2.5, 5, 10, 25 pmol/L): Prepare fresh by serial dilution of the stock solution with assay buffer.[6]
- Anti-CCK-8 Antibody (Working Dilution 1:10,000): Dilute the rabbit anti-CCK-8 antiserum in assay buffer.[1]
- ¹²⁵I-CCK-8 Tracer: Reconstitute the lyophilized tracer in assay buffer to a concentration of approximately 5-10 pg/100 µL.[1]
- Second Antibody (Precipitating Antibody): Use a commercially available anti-rabbit IgG antibody.
- Polyethylene Glycol (PEG) Solution: Prepare a 6% (w/v) solution of PEG 6000 in distilled water.

2. Sample Preparation (Plasma)

For the measurement of CCK-8 in plasma, extraction is required to remove interfering substances.

- Collect blood in tubes containing EDTA and a protease inhibitor such as aprotinin.
- Centrifuge at 4°C to separate the plasma.
- Extract the plasma with 96% ethanol (1:2, plasma:ethanol).[5]
- Vortex and centrifuge to precipitate proteins.
- Evaporate the supernatant to dryness under a stream of nitrogen.

- Reconstitute the extract in assay buffer before use in the RIA.[6]

3. Radioimmunoassay Procedure

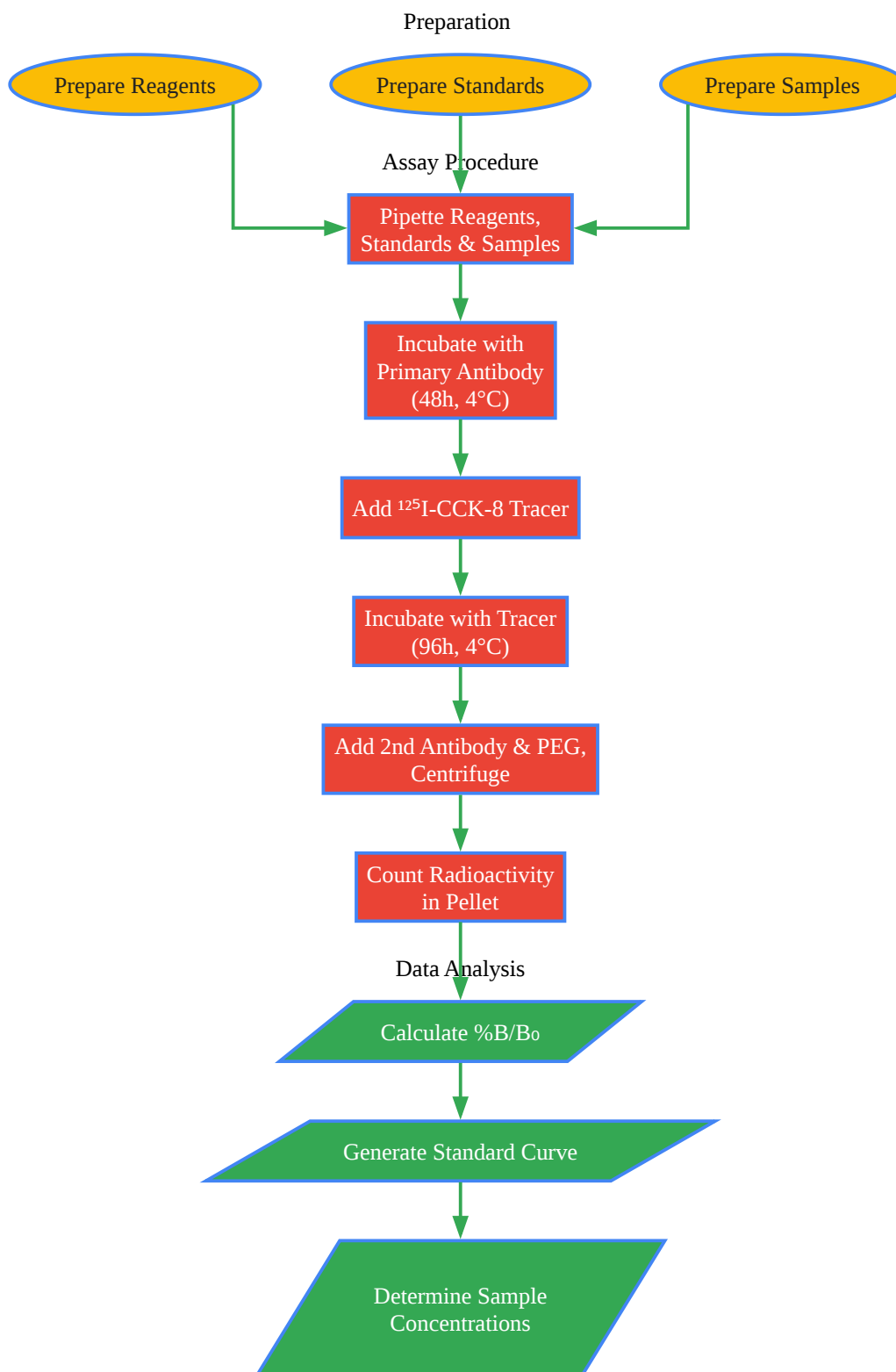
- Set up assay tubes in duplicate for total counts (TOT), non-specific binding (NSB), zero standard (B_0), standards, and unknown samples.
- Pipette 200 μ L of standards, controls, and reconstituted samples into their respective tubes. [6]
- Pipette 200 μ L of assay buffer into the NSB tubes.[6]
- Add 500 μ L of the diluted anti-CCK-8 antibody to all tubes except the TOT and NSB tubes.[6]
- Add 500 μ L of assay buffer to the NSB tubes.[6]
- Vortex all tubes and incubate for 48 hours at 2-8°C.[6]
- Add 500 μ L of 125 I-CCK-8 tracer to all tubes.[6]
- Vortex and incubate for an additional 96 hours at 2-8°C.[6]
- To separate the antibody-bound and free tracer, add 100 μ L of the second antibody followed by 1 mL of 6% PEG solution to all tubes except the TOT tubes.
- Vortex and incubate for 30 minutes at 4°C.
- Centrifuge the tubes at 3000 x g for 30 minutes at 4°C.
- Decant the supernatant and count the radioactivity in the pellet using a gamma counter.

4. Data Analysis

- Calculate the average counts per minute (CPM) for each duplicate.
- Calculate the percentage of bound tracer for each standard and sample using the following formula: $\%B/B_0 = [(CPM_{\text{sample}} - CPM_{\text{NSB}}) / (CPM_{B_0} - CPM_{\text{NSB}})] \times 100$

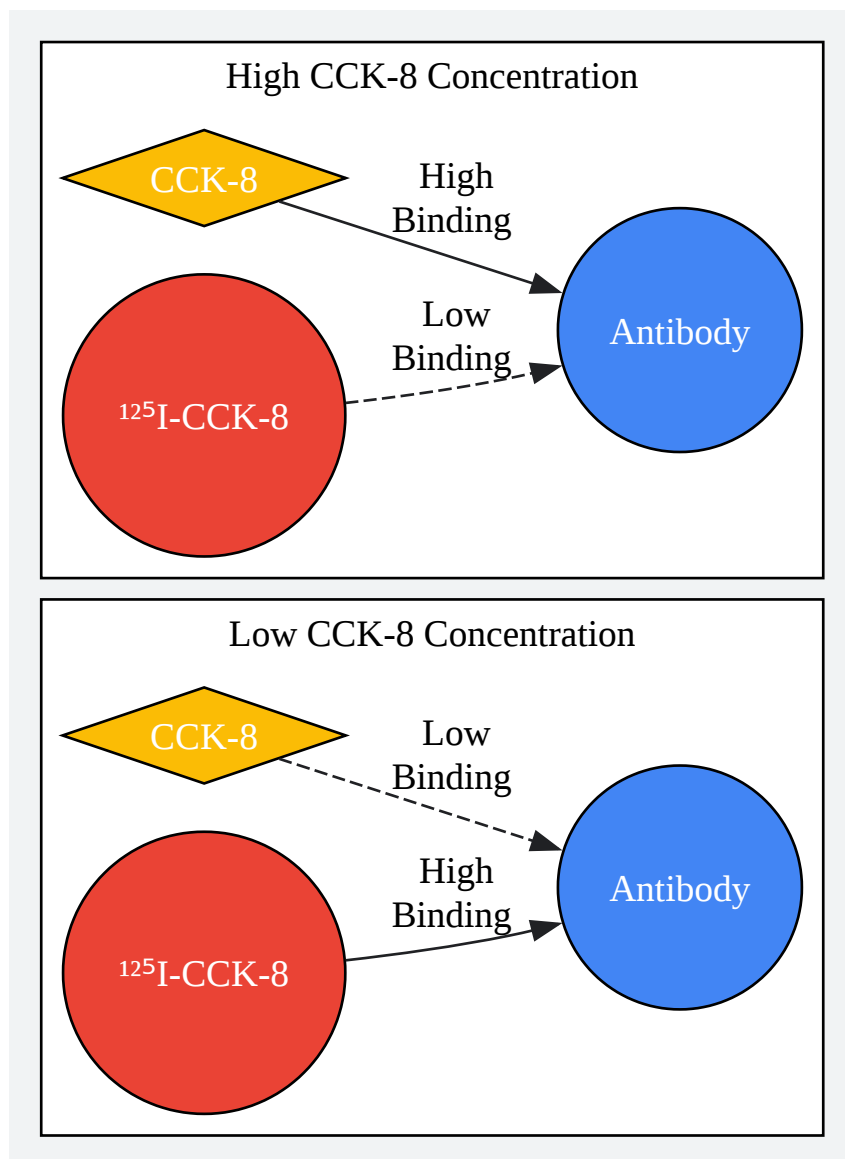
- Plot the $\%B/B_0$ for the standards against their corresponding concentrations on a log-logit or semi-log graph to generate the standard curve.
- Determine the concentration of CCK-8 in the unknown samples by interpolating their $\%B/B_0$ values on the standard curve.
- Correct the final concentration for the initial dilution and extraction recovery.

Visualizations



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Caption: Experimental workflow for the Cholecystokinin (26-33) radioimmunoassay.



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Caption: Competitive binding principle of the Cholecystokinin (26-33) RIA.

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